

# physical characteristics of 3-Furfural at STP

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## Compound of Interest

Compound Name: 3-Furaldehyde

Cat. No.: B129913

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An In-depth Technical Guide to the Physical Characteristics of 3-Furfural at Standard Temperature and Pressure (STP)

This guide provides a comprehensive overview of the key physical characteristics of 3-Furfural (also known as furan-3-carboxaldehyde) at Standard Temperature and Pressure (STP). The information is intended for researchers, scientists, and drug development professionals who require detailed data on this compound.

## Core Physical and Chemical Properties

3-Furfural is a furan derivative with an aldehyde group at the third position.<sup>[1]</sup> It is a colorless to light yellow or brown liquid with an almond-like odor.<sup>[2][3]</sup> This compound is utilized as an intermediate in the synthesis of various substances, including essential oils, cosmetics, fuels, and pharmaceuticals.

## Quantitative Physical Data

The following table summarizes the key physical properties of 3-Furfural. Values are provided at or near standard conditions.

| Property          | Value  | Conditions  |
|-------------------|--|-------------|
| Molecular Formula | C <sub>5</sub> H <sub>4</sub> O <sub>2</sub>               |             |
| Molecular Weight  | 96.08 g/mol  |             |
| Appearance        | Clear yellow to brown liquid                               |             |
| Melting Point     | 148-149.5 °C   |             |
| Boiling Point     | 144 °C   | at 732 mmHg |
| Density           | 1.111 g/mL   | at 25 °C    |
| Vapor Pressure    | 4.88 mmHg  | at 25 °C    |
| Refractive Index  | n <sub>20</sub> /D 1.493                                   | at 20 °C    |
| Solubility        | Soluble in water, benzene, chloroform, alcohol, and ether. |             |

Note: Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols

Detailed experimental methodologies for determining key physical constants are outlined below. These are generalized procedures standard in organic chemistry laboratories.

### Determination of Boiling Point (Micro Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[6\]](#) A common and accurate method for determining the boiling point of a small liquid sample is the micro-reflux method.[\[7\]](#)

Apparatus:

- Heating apparatus (e.g., hot plate with a metal block or a Thiele tube with heating oil)[\[7\]](#)
- Small test tube
- Thermometer

- Capillary tube (sealed at one end)
- Stirring bar (if using a hot plate)<sup>[7]</sup>

Procedure:

- A small volume of the 3-Furfural sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is heated. Initially, a stream of bubbles will emerge from the capillary tube as the air inside expands and is expelled.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary. At this point, heating is stopped.<sup>[7]</sup>
- As the apparatus cools, the stream of bubbles will slow and eventually stop. The liquid sample will then be drawn up into the capillary tube.
- The temperature at the moment the liquid enters the capillary tube is recorded as the boiling point.<sup>[7]</sup>

## Determination of Density

Density is the mass of a substance per unit volume.<sup>[8]</sup> For a liquid like 3-Furfural, density can be determined using a pycnometer or a volumetric flask and a balance.

Apparatus:

- Volumetric flask (e.g., 10 mL or 25 mL) with a stopper
- Analytical balance
- The liquid sample (3-Furfural)

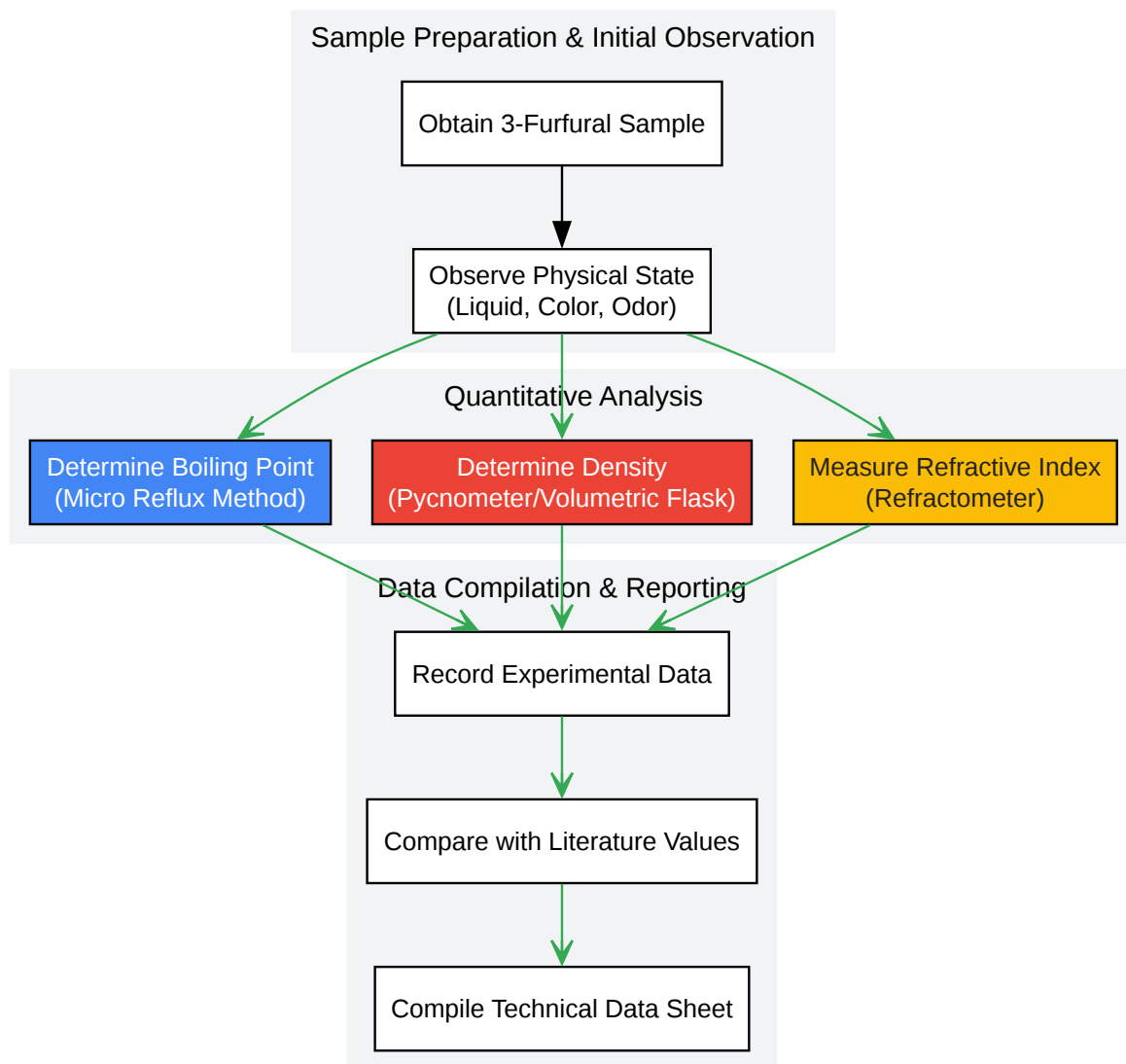
- A reference liquid with a known density (e.g., deionized water)

Procedure:

- An empty, clean, and dry volumetric flask with its stopper is weighed accurately on an analytical balance (W1).<sup>[8]</sup>
- The flask is filled to the calibration mark with deionized water, and the stopper is replaced. The flask is weighed again (W2). The temperature of the water is recorded.
- The water is removed, and the flask is thoroughly dried.
- The flask is then filled to the mark with 3-Furfural, stoppered, and weighed (W3).<sup>[8]</sup>
- The mass of the water (W2 - W1) and the mass of the 3-Furfural (W3 - W1) are calculated.
- The density of the water at the recorded temperature is obtained from reference tables.
- The volume of the flask is calculated:  $\text{Volume} = \text{Mass of water} / \text{Density of water}$ .
- The density of 3-Furfural is then calculated:  $\text{Density} = \text{Mass of 3-Furfural} / \text{Volume of the flask}$ .<sup>[8]</sup>

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical characteristics of a liquid organic compound like 3-Furfural.



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### Workflow for Physical Property Determination

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